

# Personal protective equipment for handling 1H-Pyrrolo[2,3-d]pyridazine

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## Compound of Interest

Compound Name: 1H-Pyrrolo[2,3-d]pyridazine

Cat. No.: B1291449

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## Essential Safety and Handling Guide for 1H-Pyrrolo[2,3-d]pyridazine

Disclaimer: A specific, comprehensive Safety Data Sheet (SDS) for **1H-Pyrrolo[2,3-d]pyridazine** (CAS: 271-35-2) is not readily available from major chemical suppliers. The following guidance is based on the predicted properties of the compound and the known hazards of structurally similar heterocyclic compounds, such as pyridazine and pyrrolo[2,3-d]pyrimidines. This information should be used as a precautionary guide. A thorough risk assessment must be conducted by researchers before handling this chemical.

This guide provides essential procedural information for the safe handling, operation, and disposal of **1H-Pyrrolo[2,3-d]pyridazine** to ensure the safety of laboratory personnel and maintain regulatory compliance.

## Chemical and Physical Properties

The toxicological properties of **1H-Pyrrolo[2,3-d]pyridazine** have not been fully investigated.

[1] Based on data for related structures like 7H-Pyrrolo(2,3-d)pyrimidine, this compound should be treated as potentially harmful if swallowed, in contact with skin, or inhaled.[2] It may cause skin and serious eye irritation.[2] The table below summarizes key physical and chemical data.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>5</sub> N <sub>3</sub>	[1][3][4]
Molar Mass	119.12 g/mol	[1][3]
Appearance	Predicted to be a colorless or pale yellow crystalline solid	[1]
Density (Predicted)	1.348 ± 0.06 g/cm <sup>3</sup>	[1][3][4]
Boiling Point (Predicted)	405.9 ± 18.0 °C	[1][3]
Solubility	Soluble in organic solvents like ethanol and DMSO; low solubility in water.	[1]
Storage	Store sealed in a dry, well-ventilated place at room temperature.	[1][3]

## Operational Plan: Safe Handling Protocol

All handling of **1H-Pyrrolo[2,3-d]pyridazine** should be performed in a well-ventilated area, preferably inside a certified chemical fume hood.[5]

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure.

PPE Category	Specification	Rationale
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles.	To prevent eye contact which may cause serious irritation.[2]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	To avoid skin contact. Gloves must be inspected before use and disposed of properly after handling.[1]
Protective Clothing	A standard laboratory coat.	To prevent contamination of personal clothing.
Respiratory Protection	Not required if handled within a fume hood. Use a NIOSH-approved respirator if dust or aerosols may be generated outside a fume hood.	To prevent inhalation, which may be harmful.[2]

## Step-by-Step Handling Procedure

- Preparation:
  - Ensure the work area within the chemical fume hood is clean and uncluttered.
  - Assemble all necessary equipment (spatula, weighing paper, glassware, solvent) before retrieving the chemical.
  - Verify that an appropriate chemical spill kit and emergency eyewash station/shower are accessible.
- Weighing the Compound:
  - Perform all weighing operations on a tared weigh boat or paper inside the fume hood to contain any dust.
  - Use a dedicated spatula for this chemical.

- Close the container tightly immediately after dispensing the required amount.[\[1\]](#)
- Dissolving the Compound:
  - Add the solvent to the vessel containing the weighed **1H-Pyrrolo[2,3-d]pyridazine** slowly to avoid splashing.
  - If heating is required, use a controlled heating mantle and ensure proper ventilation.
  - Keep the container closed when not actively in use.
- Post-Handling:
  - Decontaminate the spatula and work surface with an appropriate solvent (e.g., ethanol or isopropanol) followed by soap and water.
  - Dispose of all contaminated disposables (gloves, weigh paper) in the designated hazardous waste container.
  - Wash hands thoroughly with soap and water after removing gloves.

## Disposal Plan

Dispose of all waste containing **1H-Pyrrolo[2,3-d]pyridazine** as hazardous chemical waste in strict accordance with local, state, and federal regulations.

## Waste Collection

- Solid Waste: Collect waste powder, contaminated weigh boats, and other contaminated disposables in a clearly labeled, sealed hazardous waste container. The label should include "Hazardous Waste" and the full chemical name.
- Liquid Waste: Collect solutions containing **1H-Pyrrolo[2,3-d]pyridazine** in a dedicated, labeled, and sealed hazardous waste container. Do not mix with incompatible waste streams.
- Sharps: Any contaminated needles or sharp objects must be disposed of in a designated sharps container.

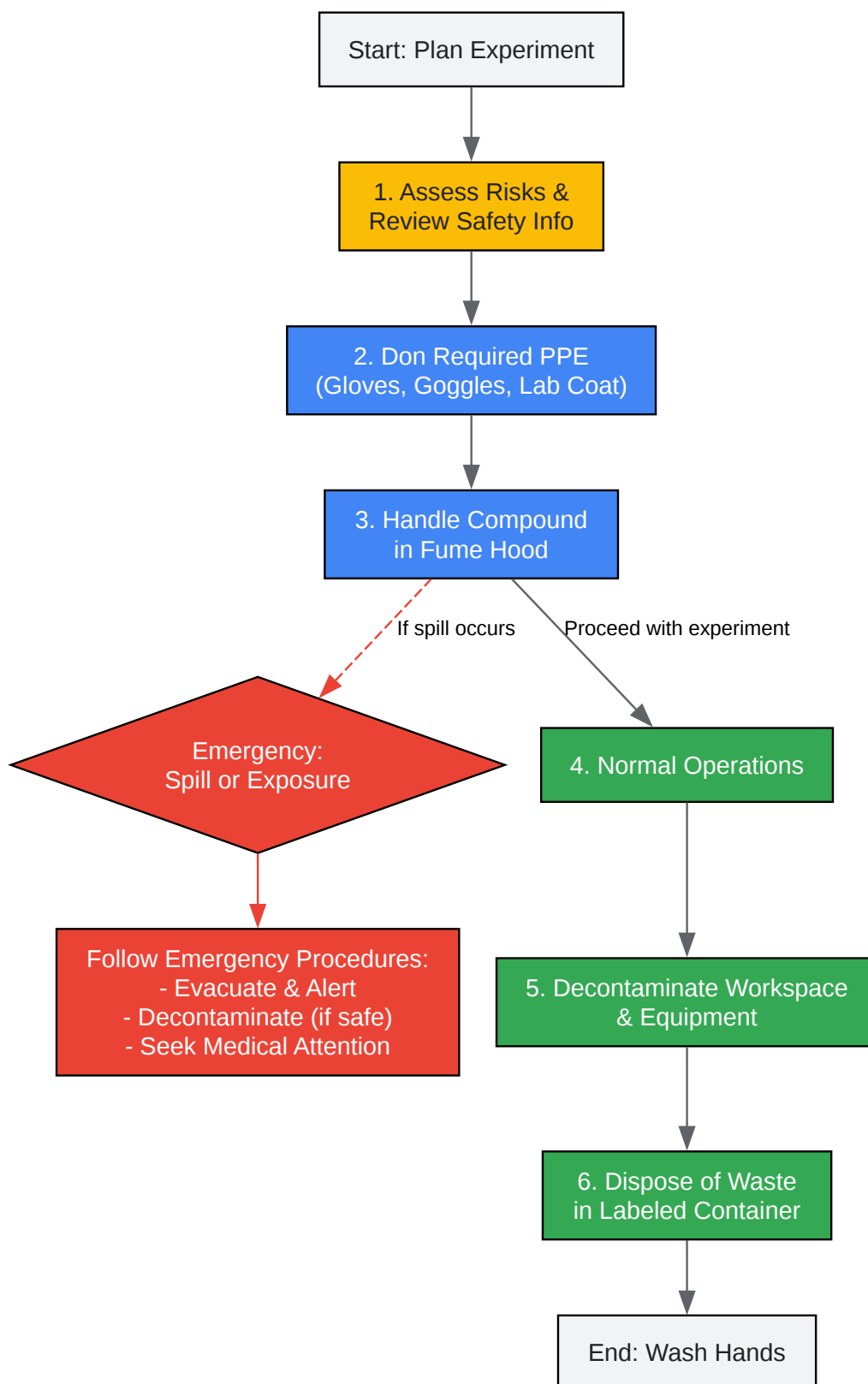
## Preparing for Disposal

- Do not pour any waste containing this compound down the drain.[\[6\]](#)
- Ensure all waste containers are tightly sealed to prevent leaks or spills.
- Store waste containers in a designated secondary containment area away from incompatible materials.

## Arranging for Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for pickup.
- Provide the full chemical name and any available safety information to the disposal service to ensure proper handling and treatment.

## Visual Workflow



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Caption: Workflow for Safe Handling and Disposal of **1H-Pyrrolo[2,3-d]pyridazine**.

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